

# Personal protective equipment for handling 3,5-Dichlorobenzaldehyde

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3,5-Dichlorobenzaldehyde

Cat. No.: B167965

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## Essential Safety and Handling Guide for 3,5-Dichlorobenzaldehyde

This guide provides immediate safety, operational, and disposal protocols for laboratory professionals handling **3,5-Dichlorobenzaldehyde**. Adherence to these procedures is critical for ensuring a safe laboratory environment and minimizing risks associated with this chemical.

### Chemical Profile and Hazards

**3,5-Dichlorobenzaldehyde** (CAS No. 10203-08-4) is a solid, white to light yellow crystalline substance.<sup>[1]</sup> It is classified as a hazardous chemical that can cause severe skin burns and eye damage.<sup>[2]</sup><sup>[3]</sup> Inhalation may lead to respiratory irritation.<sup>[3]</sup>

## Hazard Identification and Classification

| Hazard Class                                     | GHS Classification               | Signal Word | Hazard Statement                                       |
|--|----------------------------------|-------------|--|
| Skin Corrosion/Irritation                        | Category 1B/1C                   | Danger      | H314: Causes severe skin burns and eye damage[2][3][4] |
| Serious Eye Damage/Irritation                    | Category 1                       | Danger      | H314: Causes severe skin burns and eye damage[2][3][4] |
| Specific target organ toxicity — single exposure | May cause respiratory irritation | Warning     | H335: May cause respiratory irritation[3]              |

## Personal Protective Equipment (PPE)

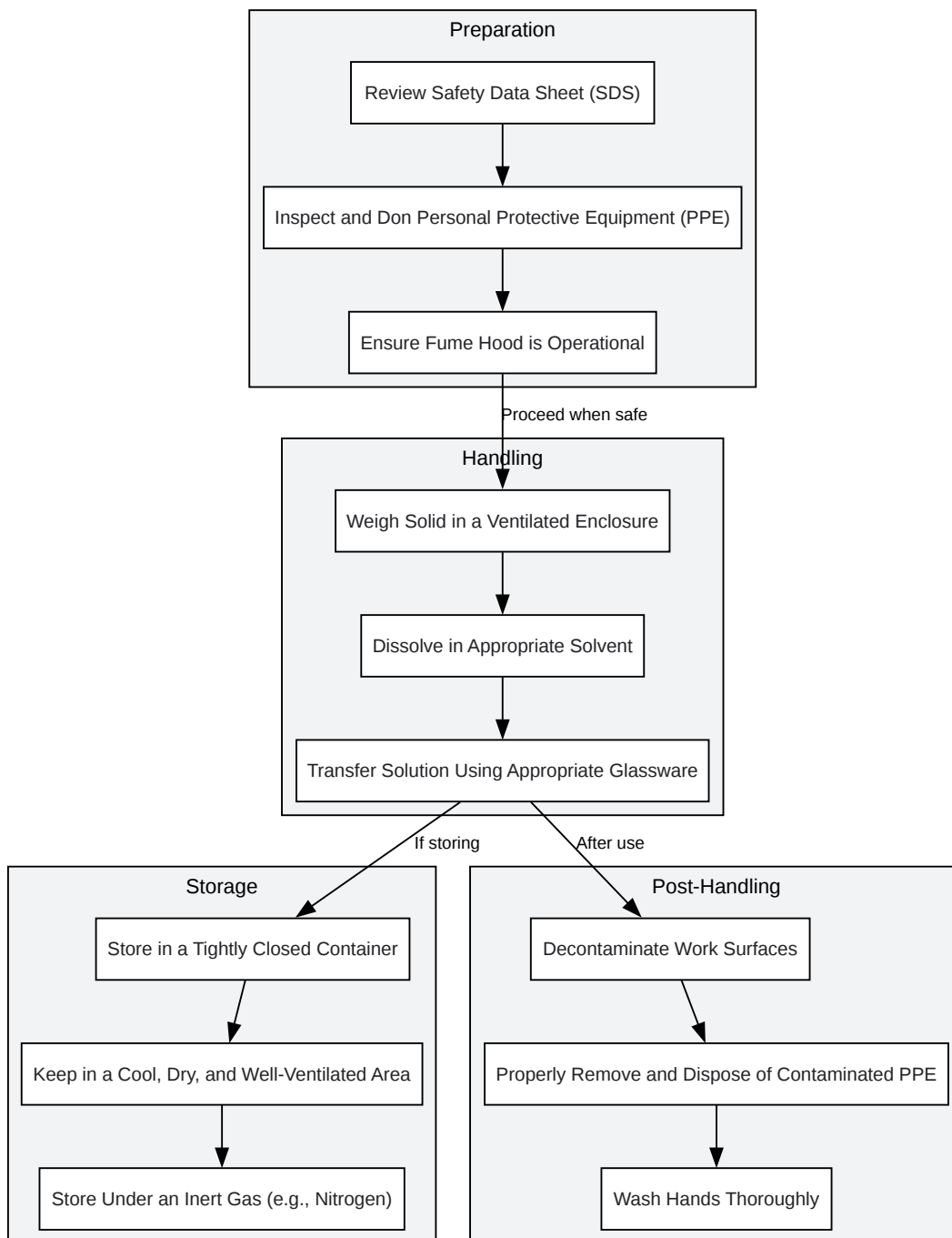
The following personal protective equipment is mandatory when handling **3,5-Dichlorobenzaldehyde** to prevent exposure.

| PPE Category            | Specification   | Rationale  |
|-------------------------|---|--|
| Eye and Face Protection | Chemical safety goggles or glasses with side-shields conforming to EN166 or NIOSH standards. A face shield is also recommended.[3][5]   | To protect against splashes and dust that can cause severe eye damage.[2][3] |
| Hand Protection         | Chemical-resistant gloves (e.g., PVC, nitrile rubber with a minimum thickness of 0.11 mm). Gloves must be inspected before use and disposed of properly after.[3][5]  | To prevent skin contact which can cause severe burns.[2][3]                  |
| Body Protection         | A lab coat, impervious clothing, or a chemical-resistant suit.[3][5]  | To protect the skin from accidental splashes or spills.[3]                   |
| Respiratory Protection  | Use in a well-ventilated area, preferably a chemical fume hood. If ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate particulate filter is necessary.[2][3] | To prevent inhalation of dust which may cause respiratory irritation.[3]     |

## Operational Plan: Handling and Storage

A systematic approach to handling and storing **3,5-Dichlorobenzaldehyde** is essential to maintain its integrity and prevent accidental exposure.

## Operational Workflow for 3,5-Dichlorobenzaldehyde



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**Caption:** A stepwise workflow for the safe handling and storage of **3,5-Dichlorobenzaldehyde**.

## Handling Procedures

- Preparation: Before handling, thoroughly review the Safety Data Sheet (SDS).[6] Ensure that a safety shower and eyewash station are readily accessible.[2] Work should be conducted in a well-ventilated chemical fume hood.[7]
- Weighing and Transfer: Avoid generating dust when handling the solid material.[3] Use appropriate tools and techniques to weigh and transfer the chemical.
- Solution Preparation: When dissolving, add the solid to the solvent slowly to avoid splashing.

## Storage Procedures

Store **3,5-Dichlorobenzaldehyde** in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[2] It is also recommended to store it under an inert atmosphere, such as nitrogen, as it is air-sensitive.[2]

## Emergency and Disposal Plan

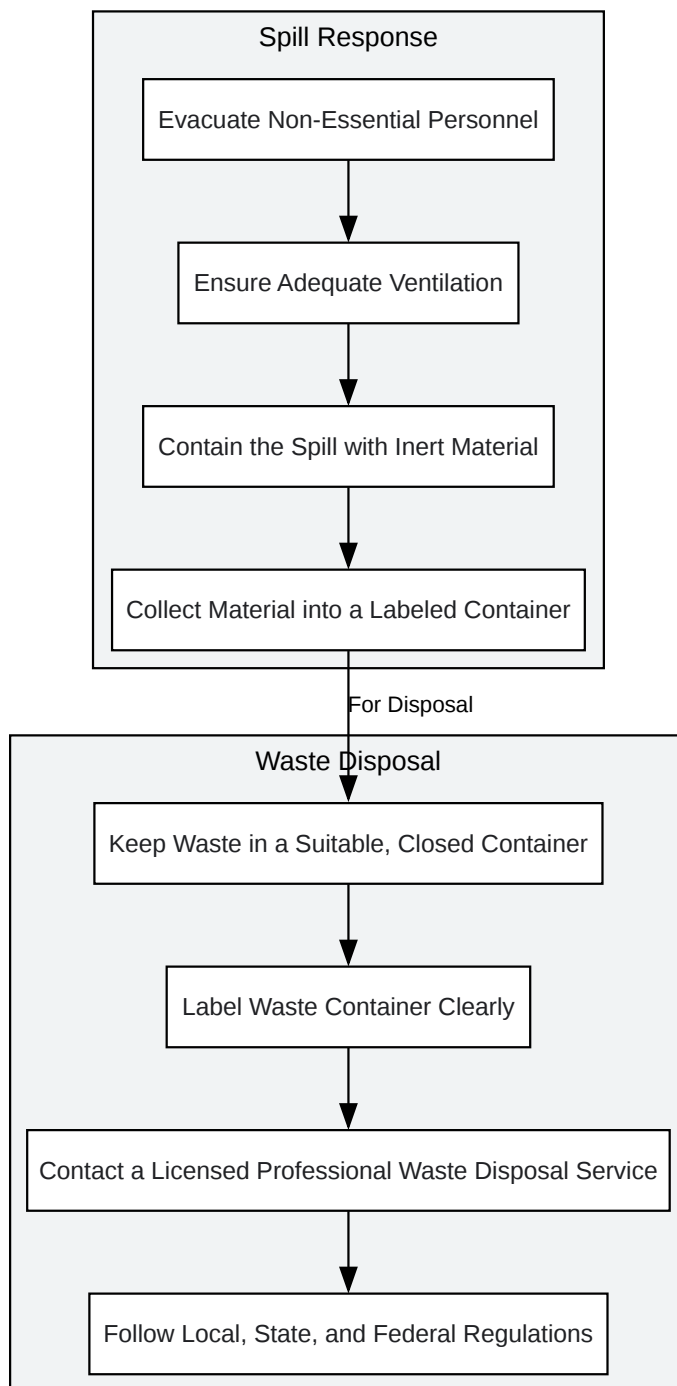
Immediate and appropriate action during an emergency is critical. A clear and practiced disposal plan is necessary for environmental and personal safety.

## First-Aid Measures

| Exposure Route | First-Aid Procedure  |
|----------------|--|
| Inhalation     | Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention. <a href="#">[2]</a> <a href="#">[3]</a>  |
| Skin Contact   | Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. <a href="#">[2]</a> <a href="#">[3]</a>    |
| Eye Contact    | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. <a href="#">[2]</a> <a href="#">[3]</a> |
| Ingestion      | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[2]</a> <a href="#">[3]</a>                 |

## Spill and Disposal Procedures

## Spill and Disposal Workflow



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**Caption:** A procedural diagram for responding to spills and disposing of **3,5-Dichlorobenzaldehyde** waste.

In the event of a spill, evacuate the area and ensure it is well-ventilated.[3] Wearing appropriate PPE, cover the spill with a dry, inert material such as sand or earth and transfer it to a sealed container for disposal.[3] Do not allow the chemical to enter drains.[3]

Waste disposal should be conducted by a licensed professional waste disposal service.[3][5] The material may be dissolved in a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[5] All disposal methods must be in accordance with local, state, and federal regulations.[5]

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Address: 3281 E Guasti Rd  
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